

# Tributylphosphine: A Comprehensive Technical Guide to Safe Handling and Emergency Preparedness

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## Compound of Interest

Compound Name: Tributylphosphine

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This in-depth technical guide provides comprehensive safety precautions and handling guidelines for **tributylphosphine** (TBP). **Tributylphosphine** is a pyrophoric and corrosive organophosphorus compound that demands meticulous handling to mitigate its inherent risks. This document outlines the necessary protocols for its safe use in research and development settings, including detailed information on personal protective equipment, storage requirements, emergency procedures, and toxicological data. Adherence to these guidelines is critical for ensuring the safety of laboratory personnel and the environment.

## Hazard Identification and Classification

**Tributylphosphine** presents a significant hazard profile, being spontaneously flammable in air and causing severe skin burns and eye damage.<sup>[1][2][3][4][5]</sup> It is also harmful if swallowed or in contact with skin and is toxic to aquatic life with long-lasting effects.<sup>[1][4]</sup>

GHS Hazard Statements:

- H250: Catches fire spontaneously if exposed to air.<sup>[1][6]</sup>
- H302: Harmful if swallowed.<sup>[1][6]</sup>
- H312: Harmful in contact with skin.<sup>[6]</sup>

- H314: Causes severe skin burns and eye damage.[1][6]
- H335: May cause respiratory irritation.
- H411: Toxic to aquatic life with long lasting effects.[1]
- H412: Harmful to aquatic life with long lasting effects.

## Physical and Chemical Properties

A thorough understanding of **tributylphosphine**'s physical and chemical properties is fundamental to its safe handling.

| Property                 | Value                                  | Source        |
|--------------------------|--|---------------|
| Appearance               | Clear, colorless to pale yellow liquid | [2][7]        |
| Odor                     | Strong, garlic-like, stench            | [2][3][8][9]  |
| Molecular Formula        | C <sub>12</sub> H <sub>27</sub> P      | [2][3][7]     |
| Molecular Weight         | 202.32 g/mol                           | [2][3][7][10] |
| Boiling Point            | 240-242 °C @ 760 mmHg                  | [2][3]        |
| Melting Point            | -65 °C                                 | [2][7]        |
| Flash Point              | -17 °C (1.40 °F) to 37 °C (98.6 °F)    | [2][3]        |
| Autoignition Temperature | 199-200 °C (390.2-392 °F)              | [2][3]        |
| Specific Gravity         | 0.810 g/cm <sup>3</sup> @ 24/4°C       | [2][3]        |
| Vapor Density            | 6.98 (Air = 1)                         | [2][3]        |
| Solubility               | Insoluble in water                     | [2][3][8]     |

## Toxicological Information

Exposure to **tributylphosphine** can result in severe health effects. It is crucial to minimize all routes of exposure.

| Toxicity Metric | Value     | Species | Route | Source   |
|-----------------|-----------|---------|-------|--|
| LD50            | 750 mg/kg | Rat     | Oral  | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[11]</a> |
| LD50            | 2 g/kg    | Rabbit  | Skin  | <a href="#">[2]</a>  |

#### Health Effects:

- Eye Contact: Causes severe eye burns and is a lachrymator (induces tearing).[\[2\]](#)[\[4\]](#)
- Skin Contact: Causes severe skin burns and may be harmful if absorbed through the skin.[\[2\]](#)  
[\[4\]](#)
- Ingestion: Harmful if swallowed and causes gastrointestinal tract burns.[\[1\]](#)[\[2\]](#)
- Inhalation: Causes chemical burns to the respiratory tract and may cause respiratory irritation.[\[2\]](#) Inhalation of high vapor concentrations can lead to symptoms such as coughing and shortness of breath.[\[3\]](#)

## Safe Handling and Storage Protocols

Strict adherence to the following handling and storage protocols is mandatory to prevent accidents and exposure.

### Handling Procedures

- Inert Atmosphere: Always handle and store **tributylphosphine** under an inert gas such as nitrogen or argon.[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[12\]](#) This is critical as it reacts rapidly with atmospheric oxygen, a reaction that can be vigorous enough to cause ignition.[\[2\]](#)[\[10\]](#)[\[11\]](#)
- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[2\]](#)  
[\[3\]](#)[\[7\]](#)[\[13\]](#) Explosion-proof ventilation equipment should be used.[\[2\]](#)
- Ignition Sources: Keep away from all sources of ignition, including heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#) Use non-sparking, explosion-proof tools.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[7\]](#)

- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Section 5.
- Hygiene: Do not eat, drink, or smoke when using this product.<sup>[1][5][7]</sup> Wash hands and any exposed skin thoroughly after handling.<sup>[1][2][7][14]</sup> Contaminated clothing should be removed immediately and washed before reuse.<sup>[1][2]</sup>

## Storage Requirements

- Container: Store in a tightly closed container.<sup>[2][3][7]</sup> Containers must be hermetically sealed under an inert atmosphere.<sup>[12]</sup>
- Location: Store in a cool, dry, well-ventilated, flammables-area.<sup>[2][3][7]</sup> Do not store in pits, basements, or areas where vapors may be trapped.<sup>[12]</sup>
- Incompatible Materials: Store away from incompatible materials, particularly strong oxidizing agents, oxygen, and air.<sup>[2][3][7]</sup>
- Security: Store in a locked-up area.<sup>[1][5][7]</sup>

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the primary defense against exposure.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.<sup>[1][7]</sup>
- Skin Protection:
  - Gloves: Wear chemical-impermeable gloves that have been inspected prior to use.<sup>[7]</sup>
  - Clothing: Wear fire/flamm resistant and impervious clothing.<sup>[1][7]</sup> Appropriate protective clothing should be worn to prevent skin exposure.<sup>[2][13]</sup>
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.<sup>[1]</sup> A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.<sup>[2][3]</sup>

## Emergency Procedures

Immediate and appropriate response to emergencies is critical to minimizing harm.

### First Aid Measures

- General Advice: Move the victim to fresh air.[1][7] Call for immediate medical attention and show the Safety Data Sheet to the attending physician.[3]
- If Inhaled: If breathing is difficult, give oxygen.[7] If not breathing, give artificial respiration, but do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[7]
- In Case of Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[2][3] Immerse the affected area in cool water or wrap in wet bandages.[1][5][7]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[2][3][7] Remove contact lenses if present and easy to do.[1][5][7]
- If Swallowed: Rinse mouth with water.[1][7] Do NOT induce vomiting.[1][2][7] Never give anything by mouth to an unconscious person.[2][7]

### Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or dry sand.[1][2][7][8]
- Unsuitable Extinguishing Media: Do not use water directly on the material, as it may react violently.[8]
- Specific Hazards: **Tributylphosphine** is pyrophoric and may ignite spontaneously in air.[2][6][9] Vapors are heavier than air and may travel to an ignition source and flash back.[2][3] Containers may explode when heated.[3][6][12] Hazardous decomposition products include oxides of phosphorus, carbon monoxide, and carbon dioxide.[2][3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][2][7]

## Accidental Release Measures

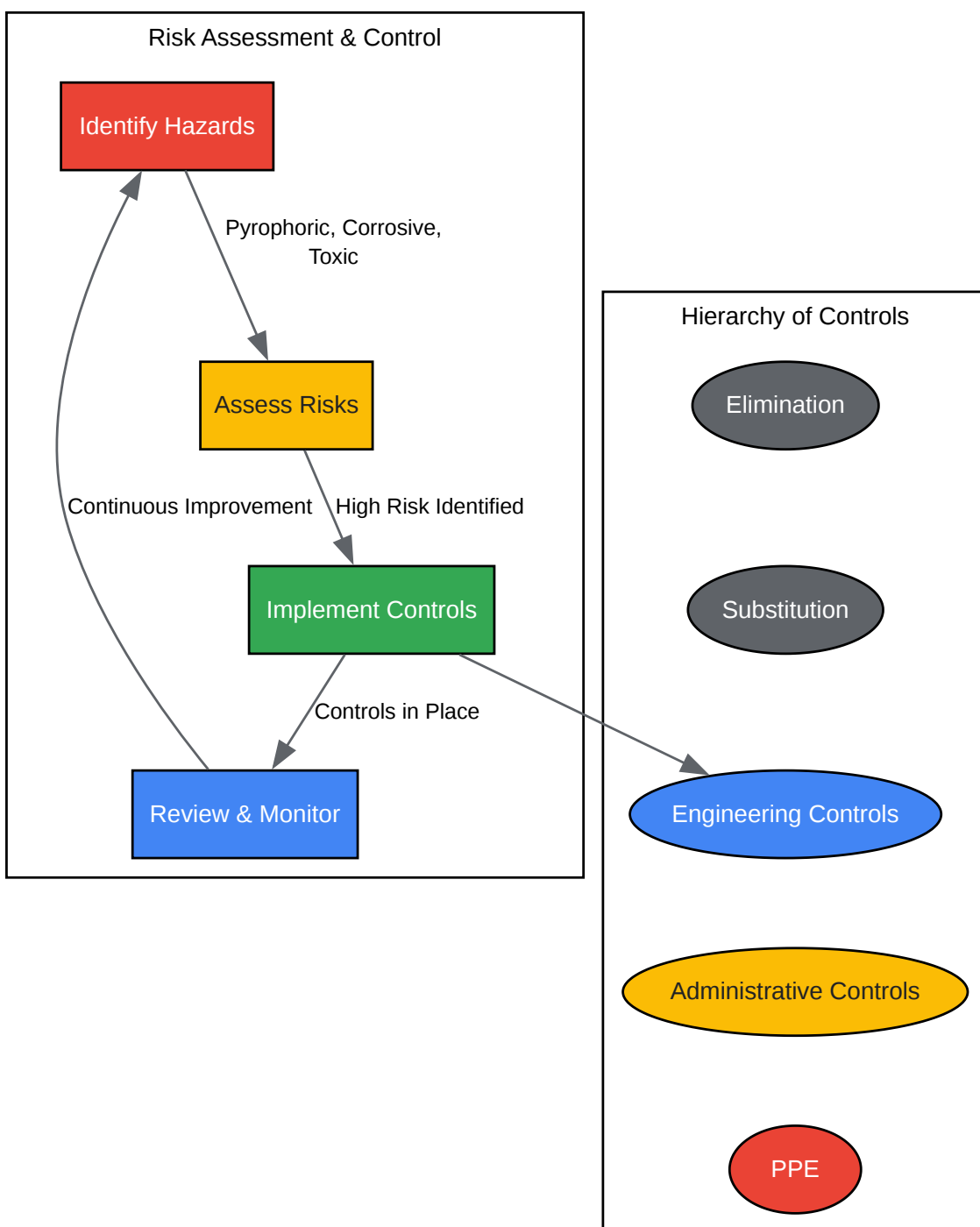
- Personal Precautions: Evacuate personnel to safe areas and ensure adequate ventilation.[\[1\]](#)  
[\[3\]](#)[\[7\]](#) Remove all sources of ignition.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[7\]](#) Do not touch or walk through spilled material.  
[\[6\]](#)[\[12\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[\[1\]](#)[\[7\]](#) Do not let the product enter drains, as it is toxic to aquatic life.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- Methods for Containment and Cleaning Up:
  - For small spills, absorb with inert material such as vermiculite, sand, or earth.[\[2\]](#)
  - For larger spills, cover with wet earth, sand, or other non-combustible material.[\[12\]](#)
  - Collect the absorbed material using clean, non-sparking tools and place it into a suitable, closed container for disposal.[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[12\]](#)

## Disposal Considerations

Dispose of **tributylphosphine** and its containers in accordance with all applicable local, state, and federal regulations.[\[1\]](#)[\[7\]](#) Contaminated packaging should be triply rinsed and offered for recycling or reconditioning, or punctured to render it unusable before disposal in a sanitary landfill.[\[7\]](#)

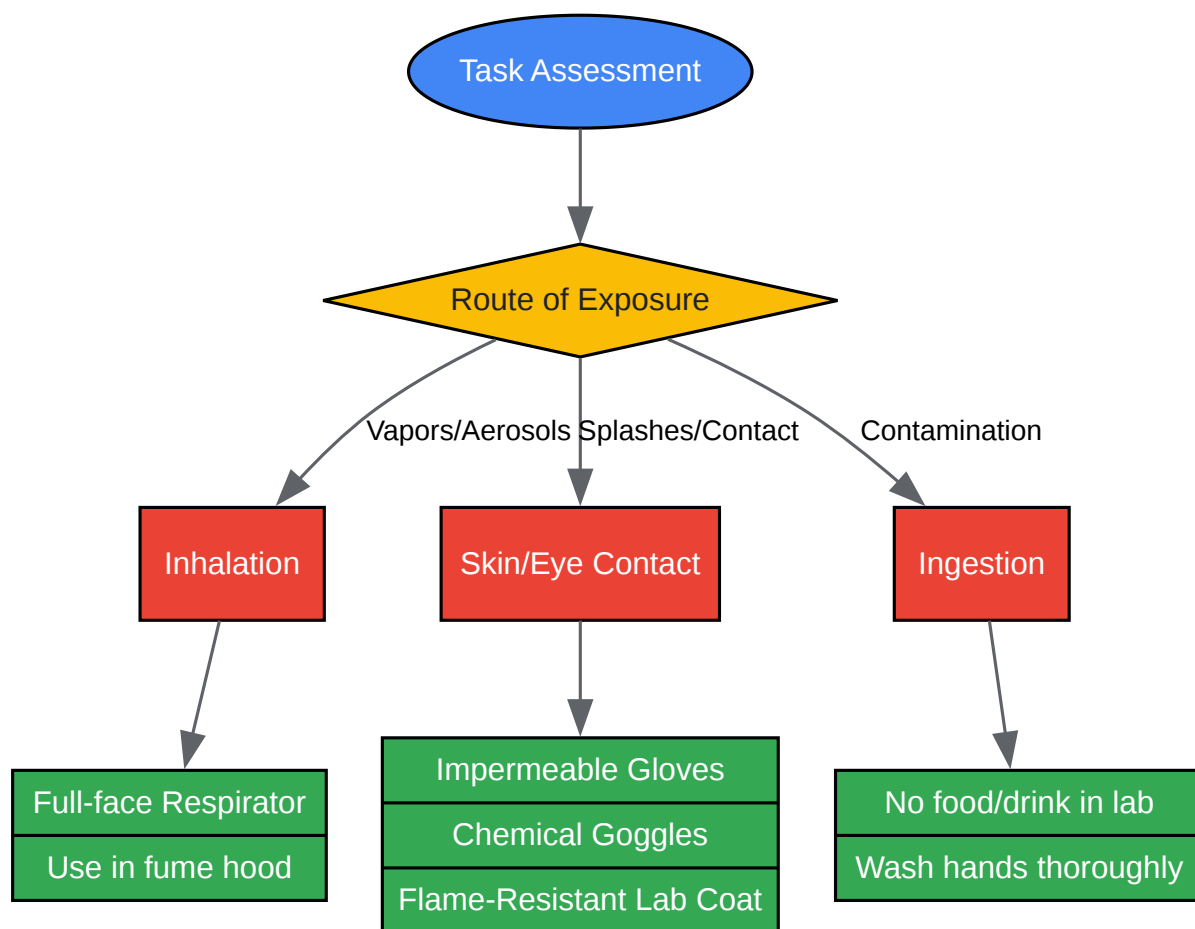
## Workflow and Pathway Diagrams

The following diagrams illustrate key decision-making and procedural workflows for the safe handling of **tributylphosphine**.



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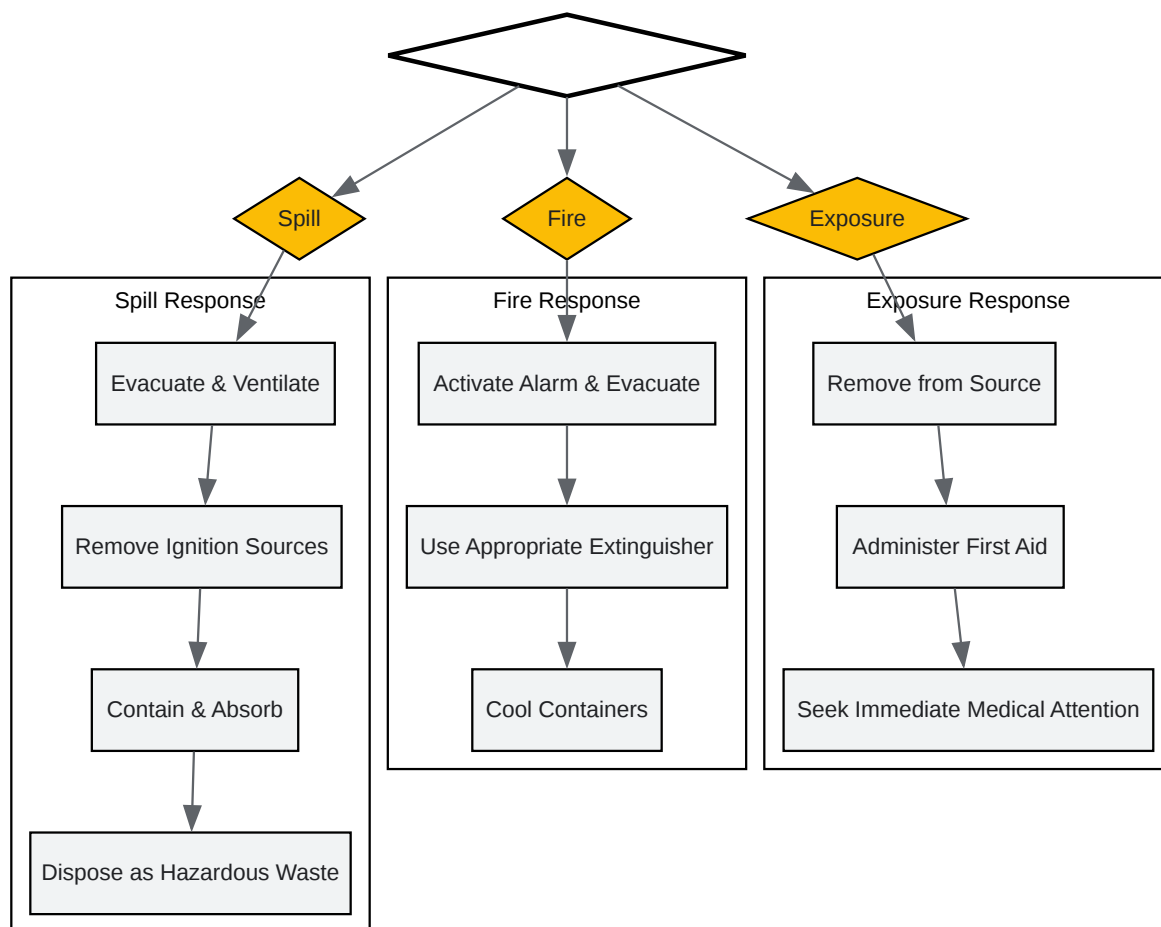
Caption: Risk Assessment and Control Hierarchy for **Tributylphosphine**.



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Caption: Personal Protective Equipment (PPE) Selection Workflow.





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Caption: Emergency Response Workflow for **Tributylphosphine** Incidents.

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